

An In-depth Technical Guide to the Safe Handling of Cycloundecane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cycloundecane

Cat. No.: B11939692

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and detailed handling protocols for **cycloundecane** (CAS No: 294-41-7), a saturated cyclic organic compound. The information is intended to ensure the safe use of this chemical in a laboratory research and development setting.

Chemical Identification and Physical Properties

Cycloundecane is a cycloalkane with the chemical formula $C_{11}H_{22}$.^{[1][2]} It is a stable compound under standard conditions.^[2] Key identifiers and physical properties are summarized in the tables below.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	cycloundecane
CAS Number	294-41-7
Molecular Formula	C ₁₁ H ₂₂ [1][2]
Molecular Weight	154.29 g/mol [1][2]
InChIKey	KYTNZWVKKKJXFS-UHFFFAOYSA-N
SMILES	C1CCCCCCCCCCC1

Table 2: Physical and Chemical Properties

Property	Value
Boiling Point	218.4 °C at 760 mmHg[3]
Melting Point	-7.3 °C[3]
Density	0.79 g/cm ³ [3]
Flash Point	73.7 °C[3]
Vapor Pressure	0.185 mmHg at 25°C[3]
Water Solubility	Log10 of Water solubility in mol/l: -4.32 (Crippen Calculated Property)[4]
Octanol/Water Partition Coefficient (logP)	4.291 (Crippen Calculated Property)[4]


Hazard Identification and GHS Classification

Cycloundecane is classified as a hazardous substance. The primary hazard is acute oral toxicity.[1] The GHS classification is based on a notification to the ECHA C&L Inventory.[1]

Table 3: GHS Classification

Classification	Code	Description
Acute Toxicity, Oral	Acute Tox. 3	Toxic if swallowed[1]

Pictogram:

 alt text

Signal Word: Danger[1]

Hazard Statements:

- H301: Toxic if swallowed.[1]

Precautionary Statements:

- P264: Wash hands thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P301+P316: IF SWALLOWED: Get emergency medical help immediately.[1]
- P321: Specific treatment (see supplemental first aid instruction on this label).[1]
- P330: Rinse mouth.[1]
- P405: Store locked up.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

Note: A safety data sheet for the related compound, methyl-**cycloundecane**, indicates it may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[5]

While not officially classified for **cycloundecane**, these potential hazards should be considered when handling.

Experimental Protocols for Safe Handling

The following protocols are based on the GHS precautionary statements and standard laboratory practices for handling toxic substances.

3.1 Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **cycloundecane** to determine the appropriate PPE. The following is a general guideline:

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any signs of degradation or puncture before use.
- Skin and Body Protection: A lab coat is required. For larger quantities or when there is a risk of splashing, a chemical-resistant apron and additional protective clothing should be used.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If there is a risk of generating aerosols or vapors, a respirator may be necessary.

3.2 Handling and Storage

- Handling:
 - Ensure the work area is clean and uncluttered.
 - Work in a well-ventilated area, such as a chemical fume hood.
 - Avoid all personal contact with the substance.
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)
 - Weigh and transfer the substance carefully to avoid creating dust or aerosols.
 - After handling, wash hands thoroughly with soap and water.[\[1\]](#)
- Storage:
 - Store in a tightly closed, properly labeled container.

- Store in a cool, dry, and well-ventilated area.
- Store locked up, with access restricted to authorized personnel.[\[1\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.

3.3 Spill and Leak Procedures

- Evacuate: Immediately evacuate the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials, such as sawdust.
- Collect: Carefully collect the absorbed material and place it into a sealed, labeled container for disposal.
- Clean: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste according to local, state, and federal regulations.

3.4 First Aid Measures

- If Swallowed:
 - Rinse mouth with water.[\[1\]](#)
 - Do not induce vomiting.
 - Call a poison control center or doctor immediately for treatment advice.[\[1\]](#)
- If on Skin:
 - Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
 - Get medical attention if irritation develops.

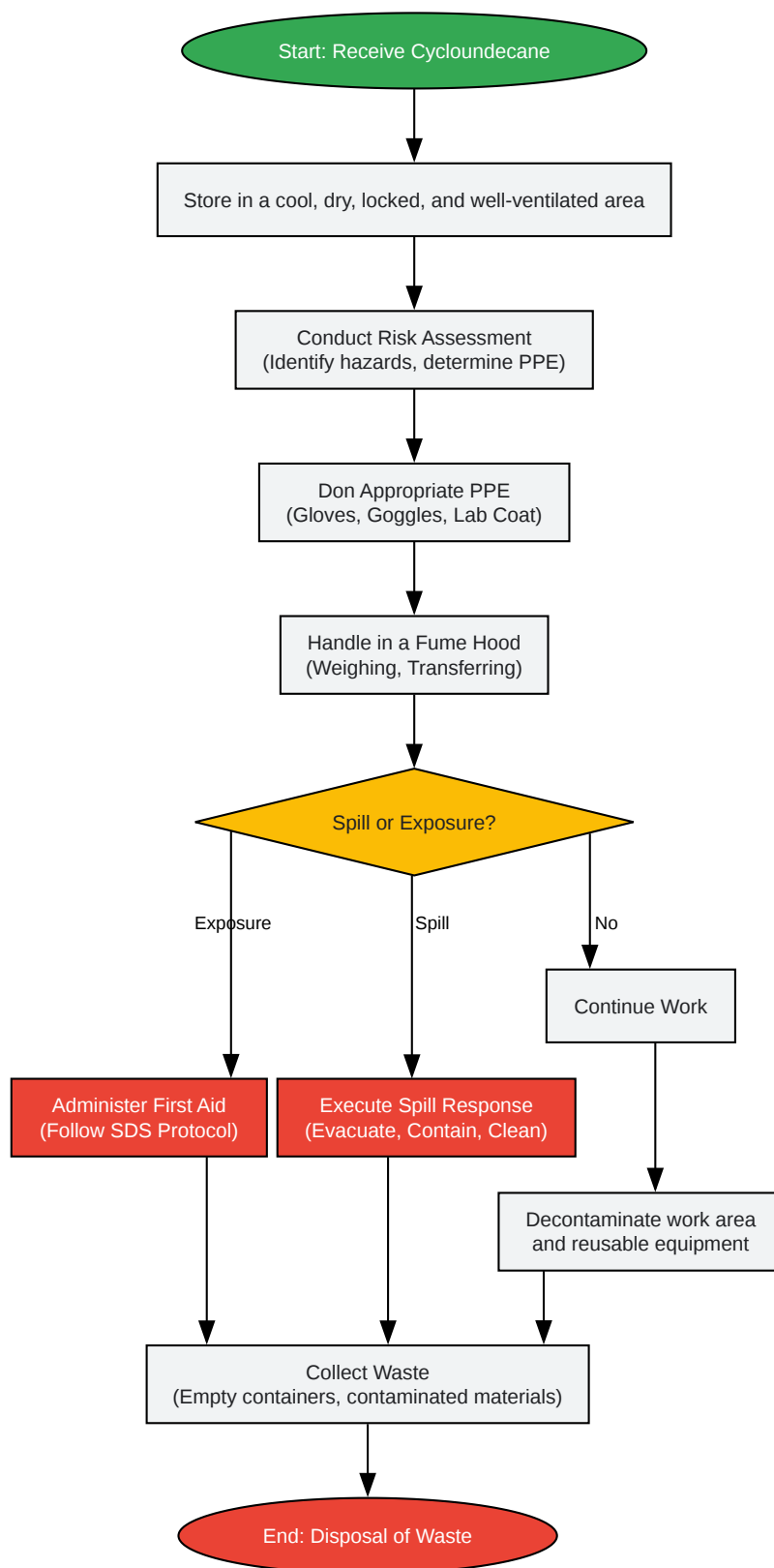
- If in Eyes:
 - Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
 - Remove contact lenses, if present and easy to do. Continue rinsing.
 - Get medical attention.
- If Inhaled:
 - Move the person to fresh air.
 - If not breathing, give artificial respiration.
 - Get medical attention.

3.5 Disposal

Dispose of **cycloundecane** and any contaminated materials in accordance with all applicable local, state, and federal regulations.^[1] Do not allow the chemical to enter drains or waterways.

Logical Workflow for Safe Handling

The following diagram illustrates the key decision points and procedures for the safe handling of **cycloundecane** from receipt to disposal.



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Caption: A workflow for the safe handling of **cycloundecane**.

Toxicological and Ecological Information

Detailed toxicological and ecological data for **cycloundecane** is limited.

- Acute Toxicity: Toxic if swallowed (Acute Tox. 3).[1]
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.[5]
- Persistence and Degradability: No data available.[5]
- Bioaccumulative Potential: No data available.[5]
- Mobility in Soil: No data available.[5]

Given the lack of comprehensive data, it is prudent to handle **cycloundecane** with a high degree of caution and to prevent its release into the environment.

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